

An In-depth Technical Guide to Ethyl 4-acetylbenzoate

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Compound of Interest

Compound Name: Ethyl 4-acetylbenzoate

Cat. No.: B126464

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This technical guide provides a comprehensive overview of **ethyl 4-acetylbenzoate**, a key organic compound utilized in various research and development applications. This document details its chemical identity, physicochemical properties, and a standard protocol for its synthesis, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Ethyl 4-acetylbenzoate is an aromatic compound containing both an ester and a ketone functional group. These features make it a versatile intermediate in organic synthesis.

- IUPAC Name: **ethyl 4-acetylbenzoate**[\[1\]](#)
- Synonyms: 4-Acetylbenzoic acid ethyl ester, 4-Ethoxycarbonylacetophenone, Ethyl p-acetylbenzoate[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- CAS Number: 38430-55-6[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Molecular Formula: $C_{11}H_{12}O_3$ [\[2\]](#)[\[3\]](#)[\[5\]](#)
- Molecular Weight: 192.21 g/mol [\[3\]](#)[\[5\]](#)

The chemical structure of **ethyl 4-acetylbenzoate** consists of a benzene ring substituted with an ethyl ester group and an acetyl group at the para (1,4) positions.

Chemical Structure:

Physicochemical Properties

A summary of the key physicochemical properties of **ethyl 4-acetylbenzoate** is presented in the table below. This data is essential for its handling, application in reactions, and purification.

Property	Value	Reference
Appearance	White to beige crystalline powder	[2][3]
Melting Point	55-57 °C	[2][3][7]
Boiling Point	310 °C at 760 mmHg	[2][3][7]
Density	1.096 g/cm ³	[2][7]
Flash Point	135.8 °C	[2][7]
Refractive Index	1.512	[2][7]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[2][3]
Vapor Pressure	0.000617 mmHg at 25°C	[2][7]

Experimental Protocol: Synthesis of Ethyl 4-acetylbenzoate

The following protocol describes the synthesis of **ethyl 4-acetylbenzoate** via the Fischer esterification of 4-acetylbenzoic acid with ethanol, using sulfuric acid as a catalyst.[8]

Materials:

- 4-acetylbenzoic acid
- Ethanol
- Concentrated Sulfuric Acid (H₂SO₄)
- Ethyl acetate

- Saturated brine solution
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Petroleum ether

Procedure:

- To a solution of 4-acetylbenzoic acid (1000 g, 6.1 mol) in ethanol (2 L), slowly add concentrated H_2SO_4 (10 mL) at 0 °C.
- Reflux the mixture at 80 °C for 3 hours.
- Remove the solvent under vacuum.
- Extract the residue with ethyl acetate.
- Wash the organic layer with saturated brine.
- Dry the organic layer over anhydrous Na_2SO_4 .
- Filter the mixture and concentrate the filtrate.
- Purify the residue by chromatography using a mixture of petroleum ether and ethyl acetate (10:1) to yield **ethyl 4-acetylbenzoate** as a white solid.[\[9\]](#)

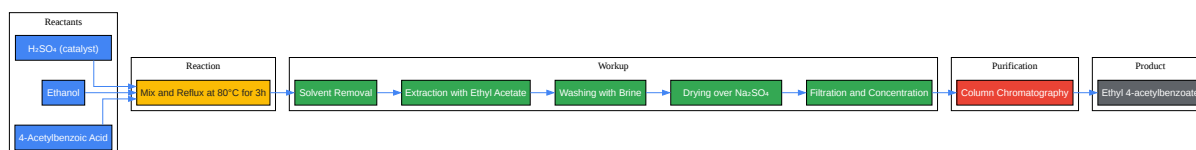
Spectroscopic Data

^1H NMR spectroscopy is a critical analytical technique for the structural confirmation of **ethyl 4-acetylbenzoate**.

- ^1H NMR (CDCl_3 , 600 MHz) δ : 8.11 (d, J = 7.6 Hz, 2H), 7.99 (d, J = 7.7 Hz, 2H), 4.39 (q, J = 7.0 Hz, 2H), 2.63 (s, 3H), 1.40 (t, J = 7.1 Hz, 3H).[\[9\]](#)
- Mass Spectrum (ESI, m/z): 193.1 $[\text{M}+\text{H}]^+$.[\[9\]](#)

Visualization of the Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **ethyl 4-acetylbenzoate**.



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Caption: Workflow for the synthesis of **ethyl 4-acetylbenzoate**.

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